

An In-depth Technical Guide to 1-Ethylcyclobutan-1-amine Hydrochloride

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Compound of Interest

Compound Name: 1-Ethylcyclobutan-1-amine hydrochloride

Cat. No.: B1449859

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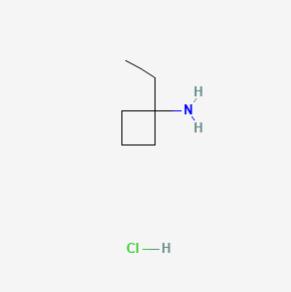
For Researchers, Scientists, and Drug Development Professionals

Foreword: The Strategic Value of Strained Aliphatic Scaffolds in Modern Drug Discovery

The quest for novel chemical matter in drug discovery has led researchers to explore beyond the traditional flat, aromatic landscapes of medicinal chemistry. In this pursuit, strained aliphatic rings, such as the cyclobutane moiety, have emerged as powerful tools for sculpting molecular architecture. Their unique three-dimensional conformations offer a compelling strategy to enhance potency, selectivity, and pharmacokinetic properties. This guide focuses on a specific, yet versatile building block, **1-Ethylcyclobutan-1-amine hydrochloride**, providing a comprehensive overview of its synthesis, characterization, and potential applications for the discerning scientist.

Section 1: Chemical Identity and Physicochemical Properties

1-Ethylcyclobutan-1-amine hydrochloride is a primary amine salt featuring a cyclobutane ring substituted with an ethyl group and an amino group at the same carbon atom. This quaternary substitution pattern imparts specific steric and electronic properties that are of interest in the design of bioactive molecules.

Property	Value	Source
CAS Number	279215-56-4	[1] [2] [3]
Molecular Formula	C ₆ H ₁₄ ClN	
Molecular Weight	135.64 g/mol	[1]
Chemical Structure		
		PubChem
Canonical SMILES	CCC1(CCC1)N.Cl	
InChIKey	XGXNQIUNHHNDAQ- UHFFFAOYSA-N	
Appearance	White to off-white solid	
Solubility	Soluble in water and polar organic solvents like methanol and ethanol.	

Section 2: Synthesis and Mechanistic Insights

The synthesis of **1-Ethylcyclobutan-1-amine hydrochloride** can be efficiently achieved through a two-step process, commencing with the formation of the tertiary alcohol precursor, 1-ethylcyclobutanol, followed by a Ritter reaction to introduce the amine functionality. This synthetic strategy is both robust and scalable, making it suitable for laboratory and potential pilot-plant scale production.

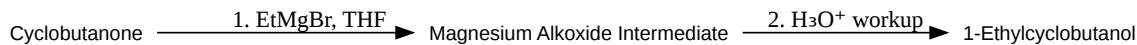
Step 1: Synthesis of 1-Ethylcyclobutanol via Grignard Reaction

The initial step involves the nucleophilic addition of an ethyl Grignard reagent to cyclobutanone. This classic organometallic reaction is a highly effective method for forming carbon-carbon

bonds and creating tertiary alcohols.

Reaction Scheme:

Ethylmagnesium Bromide



Acetonitrile



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- 4. To cite this document: BenchChem. [An In-depth Technical Guide to 1-Ethylcyclobutan-1-amine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1449859#cas-number-for-1-ethylcyclobutan-1-amine-hydrochloride>

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